

A Comparative Guide to CellTracker™ Blue CMF2HC for Automated Microscopy

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Compound of Interest

Compound Name: CellTracker Blue CMF2HC Dye

Cat. No.: B8470942

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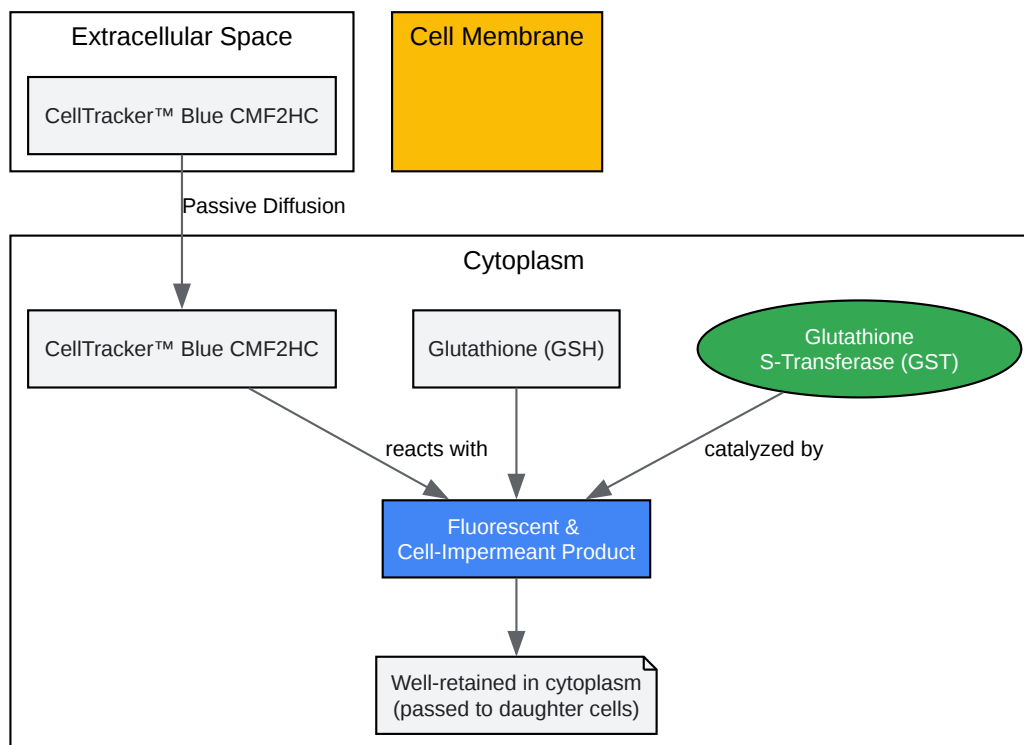
For researchers, scientists, and drug development professionals, the selection of an appropriate fluorescent dye for long-term, automated live-cell imaging is a critical decision that directly impacts experimental outcomes. This guide provides an objective comparison of CellTracker™ Blue CMF2HC with common alternative dyes, supported by available data and detailed experimental protocols.

CellTracker™ Blue CMF2HC is a blue-fluorescent dye designed for monitoring cell movement, location, and proliferation over extended periods.[1][2] Its utility in automated microscopy stems from its stable, non-toxic staining at working concentrations, allowing for multi-generational tracking of live cells.[3][4]

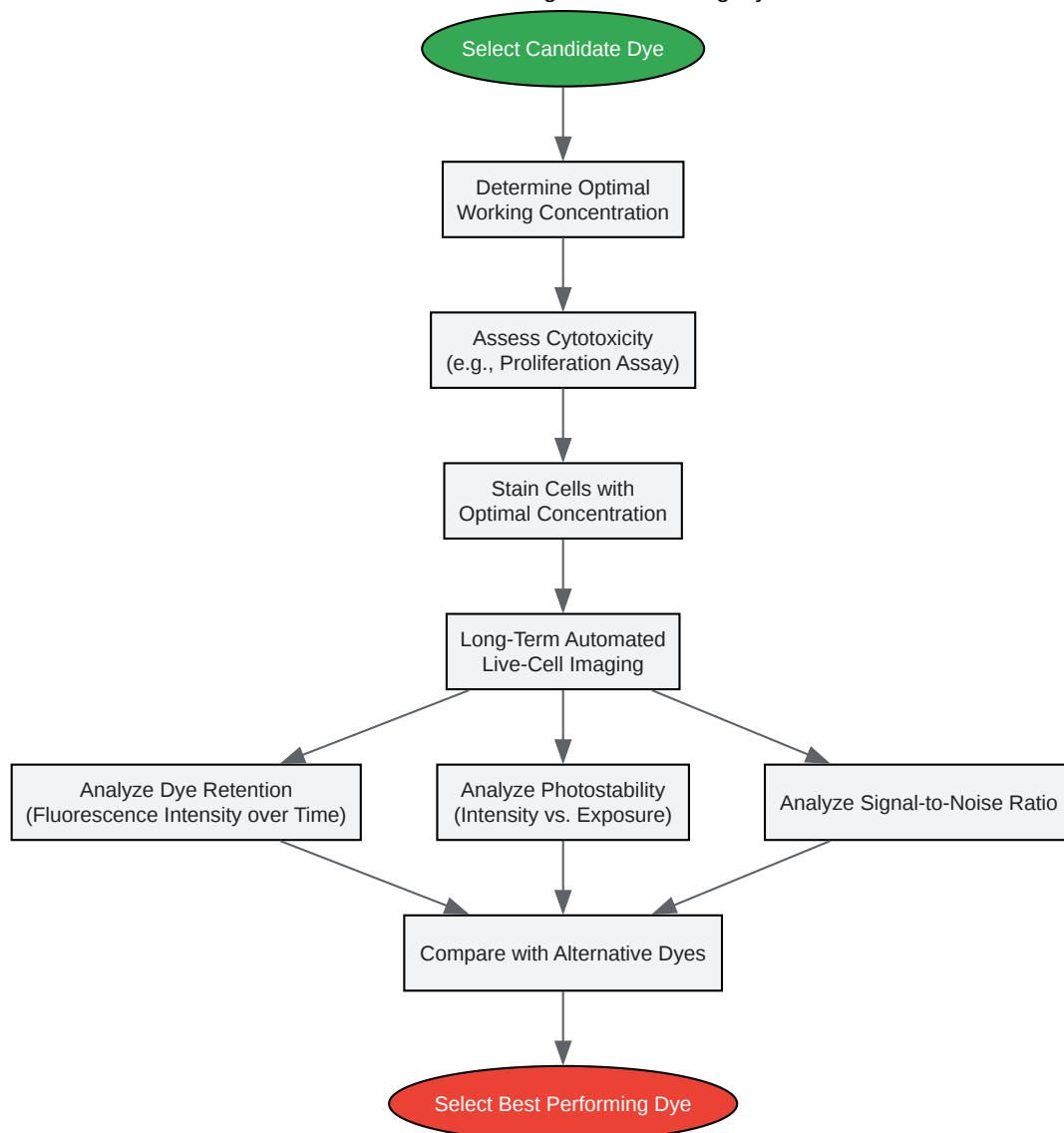
Mechanism of Action

CellTracker™ Blue CMF2HC freely passes through the cell membrane. Once inside the cell, its chloromethyl group reacts with intracellular glutathione, a reaction mediated by glutathione S-transferase.[1][5] This forms a fluorescent, cell-impermeant product that is well-retained within the cell for at least 72 hours and is passed on to daughter cells.[3][6][7]

CellTracker™ Blue CMF2HC Mechanism of Action



Workflow for Validating a Cell Tracking Dye

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